

# Application Note: Quantification of N-Nitrosoanatabine in Smokeless Tobacco using LC-MS/MS

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## Compound of Interest

Compound Name: *N*-Nitrosoanatabine

Cat. No.: B013793

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## Introduction

**N-Nitrosoanatabine** (NAT) is a tobacco-specific nitrosamine (TSNA) found in tobacco products. TSNA is recognized as one of the most significant carcinogens in tobacco. Along with N-Nitrosonornicotine (NNN), 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK), and N-nitrosoanabasine (NAB), NAT is one of the four major TSNA monitored in tobacco products. Regulatory bodies worldwide mandate the accurate measurement and reporting of these compounds. This application note provides a detailed protocol for the quantification of NAT in smokeless tobacco products using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a method offering high sensitivity and selectivity.

## Experimental Workflow



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Caption: Experimental workflow for the quantification of **N-Nitrosoanatabine** (NAT) in smokeless tobacco.

## Protocols

### Sample Preparation

This protocol is based on established methods for TSNA analysis in smokeless tobacco.

- **Sample Homogenization:** Ensure the smokeless tobacco sample is homogeneous before weighing.
- **Weighing:** Accurately weigh approximately 1.0 g of the homogenized tobacco sample into an extraction vessel (e.g., a 50 mL centrifuge tube).
- **Internal Standard Spiking:** Spike the sample with a known amount of deuterated internal standard (e.g., 60  $\mu$ L of a 10  $\mu$ g/mL NAT-d<sub>4</sub> solution). The use of an isotope-labeled internal standard for each analyte is crucial for accurate quantification by compensating for matrix effects.
- **Extraction:** Add 30 mL of 100 mM ammonium acetate solution to the extraction vessel.
- **Shaking:** Cap the vessel and shake for 40 minutes at room temperature using a mechanical shaker.
- **Filtration:** Filter the extract through a 0.45  $\mu$ m syringe filter into an autosampler vial for LC-MS/MS analysis. If necessary, centrifuge the sample solution before filtration.

### LC-MS/MS Analysis

The following are typical LC-MS/MS parameters. Optimization may be required based on the specific instrumentation used.

Table 1: Liquid Chromatography Parameters

Parameter	Value
LC System	Waters ACQUITY UPLC H-Class or equivalent
Column	ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7 $\mu$ m
Column Temperature	45 °C
Mobile Phase A	10 mM ammonium acetate in water
Mobile Phase B	0.1% acetic acid in methanol
Flow Rate	0.45 mL/min
Injection Volume	5 $\mu$ L
Gradient	As required for optimal separation

Table 2: Mass Spectrometry Parameters

Parameter	Value
MS System	Waters Xevo TQD Triple Quadrupole Mass Spectrometer or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	2.5 kV
Desolvation Temperature	550 °C
Desolvation Gas Flow	1000 L/Hr
Source Temperature	150 °C
Detection Mode	Multiple Reaction Monitoring (MRM)

Table 3: MRM Transitions for NAT and Internal Standard

Compound	Precursor Ion (m/z)	Product Ion (m/z)
NAT	190.1	160.1
NAT-d4	194.1	164.1

Note: The specific MRM transitions should be optimized for the instrument in use.

## Calibration and Quantification

- **Calibration Standards:** Prepare a series of calibration standards by diluting a mixed TSNA stock solution with the extraction solution (100 mM ammonium acetate). A typical calibration range is from 0.01 to 100 ng/mL for NAT. Each calibration standard should contain the same concentration of the internal standard as the samples.
- **Calibration Curve:** Generate a calibration curve by plotting the peak area ratio of NAT to NAT-d4 against the concentration of NAT. A linear regression with a correlation coefficient ( $R^2$ ) greater than 0.99 is desirable.
- **Quantification:** Calculate the concentration of NAT in the samples using the calibration curve. The final concentration should be reported in ng/g of the smokeless tobacco product as is (wet weight).

## Quantitative Data Summary

The concentration of NAT in smokeless tobacco products can vary significantly depending on the product type and origin.

Table 4: **N-Nitrosoanatabine** (NAT) Levels in Various Smokeless Tobacco Products

Product Type/Origin	NAT Concentration Range (µg/g)	Reference
Bangladeshi Brands	0.79 - 45	
USA Brands	Mean of 2.7 (approx.)	
Indian Brands	Mean of 1.5 (approx.)	
Pakistani Brands	Mean of 0.065 (approx.)*	
CORESTA Reference Product (CRP 1.1 - snus)	0.083 - 0.20	
CORESTA Reference Product (CRP 2.1 - moist snuff)	3.8 - 4.9	

\*Mean values are estimated from graphical data presented in the cited source.

## Conclusion

The LC-MS/MS method described provides a robust and sensitive approach for the quantification of **N-Nitrosoanatabine** in smokeless tobacco products. Adherence to proper sample preparation techniques, including the use of isotope-labeled internal standards, is critical for achieving accurate and reliable results. The wide range of NAT concentrations observed in different products underscores the importance of routine monitoring to ensure product safety and regulatory compliance.

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